

Synthesis of 3-Cyclopropyl-2-methoxypropan-1-amine from aldehydes

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Compound of Interest

Compound Name: 3-Cyclopropyl-2-methoxypropan-1-amine

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Application Note: High-Purity Synthesis of **3-Cyclopropyl-2-methoxypropan-1-amine** from Aldehydes

Executive Summary

This technical guide outlines a robust, scalable protocol for the synthesis of **3-cyclopropyl-2-methoxypropan-1-amine**, a critical pharmacophore found in kinase inhibitors and GPCR modulators. Unlike generic preparations, this protocol utilizes a Henry Reaction (Nitroaldol) strategy starting from cyclopropylacetaldehyde. This route is selected for its atom economy, operational simplicity, and the ability to access the target scaffold in three distinct, controllable steps: C-C bond formation, O-methylation, and nitro-reduction.

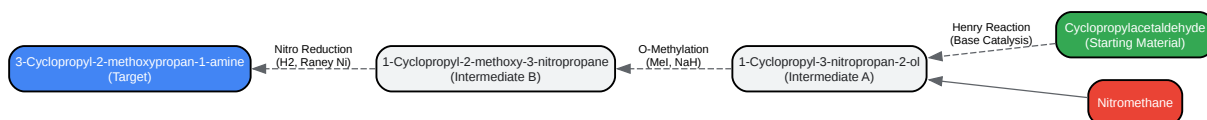
Key Advantages of this Route:

- **Precursor Availability:** Utilizes commercially available cyclopropylacetaldehyde.
- **Stereochemical Control:** The Henry reaction step allows for potential asymmetric induction using chiral copper catalysts.

- Scalability: Avoids the use of unstable diazo compounds often associated with cyclopropane chemistry.

Retrosynthetic Analysis & Pathway

The synthesis is deconstructed into three primary transformations. The strategic bond disconnection occurs at the C1-C2 bond (Henry Reaction) and the O-Methyl bond.



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Figure 1: Retrosynthetic logic flow. The pathway leverages the acidity of nitromethane to extend the carbon chain.

Detailed Experimental Protocols

Step 1: The Henry Reaction (C-C Bond Formation)

Objective: Condensation of cyclopropylacetaldehyde with nitromethane to form the -nitro alcohol.

- Mechanism: Base-catalyzed deprotonation of nitromethane generates a nitronate anion, which attacks the aldehyde carbonyl.^[1]
- Criticality: This step establishes the carbon backbone and the C2 stereocenter.

Reagents & Materials:

- Cyclopropylacetaldehyde (1.0 equiv)
- Nitromethane (5.0 equiv) – Excess acts as solvent/driver
- Base: 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (0.1 equiv) or NaOH (catalytic)

- Solvent: THF or Ethanol (0.5 M)

Protocol:

- Setup: Charge a flame-dried round-bottom flask with cyclopropylacetaldehyde and dry THF under atmosphere.
- Addition: Add nitromethane (5.0 equiv). Cool the mixture to 0°C.
- Catalysis: Dropwise add DBU (0.1 equiv). A slight exotherm may occur.
- Reaction: Stir at 0°C for 30 minutes, then warm to room temperature (25°C) and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 3:1) for disappearance of aldehyde.
- Workup: Quench with saturated aqueous
• Extract with EtOAc (3x). Wash combined organics with brine, dry over
, and concentrate in vacuo.
- Purification: Flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).
 - Target Product: 1-cyclopropyl-3-nitropropan-2-ol.



Technical Insight: If enantioselectivity is required, replace DBU with a Copper(II)-acetate/Chiral Bisoxazoline ligand system. This typically yields >90% ee [1].[\[1\]](#)

Step 2: O-Methylation (Williamson Ether Synthesis)

Objective: Methylation of the secondary alcohol to lock the methoxy functionality.

Reagents:

- Intermediate A (1-cyclopropyl-3-nitropropan-2-ol)
- Methyl Iodide (MeI) (1.5 equiv)
- Sodium Hydride (NaH, 60% dispersion) (1.2 equiv)
- Solvent: Anhydrous THF

Protocol:

- Deprotonation: Suspend NaH in anhydrous THF at 0°C under Argon.
- Addition: Add a solution of Intermediate A in THF dropwise to the NaH suspension. Evolution of

gas will be observed. Stir for 30 mins at 0°C to ensure alkoxide formation.
- Alkylation: Add Methyl Iodide dropwise (Caution: Carcinogen).
- Reaction: Allow to warm to room temperature and stir for 12 hours.
- Quench: Carefully quench with cold water (destroy excess NaH).
- Isolation: Extract with diethyl ether. The nitro group is stable under these conditions.
 - Target Product: 1-cyclopropyl-2-methoxy-3-nitropropane.

Step 3: Nitro Group Reduction

Objective: Reduction of the nitro group to the primary amine without opening the cyclopropane ring.

- Challenge: Cyclopropane rings can be sensitive to aggressive hydrogenation (hydrogenolysis).
- Solution: Use Raney Nickel or mild Pd/C conditions at controlled pressure.

Protocol:

- Charge: Dissolve the nitro-methoxy intermediate in Methanol.
- Catalyst: Add Raney Nickel (approx. 20 wt% of substrate) (Caution: Pyrophoric).
- Hydrogenation: Purge vessel with

, then charge with

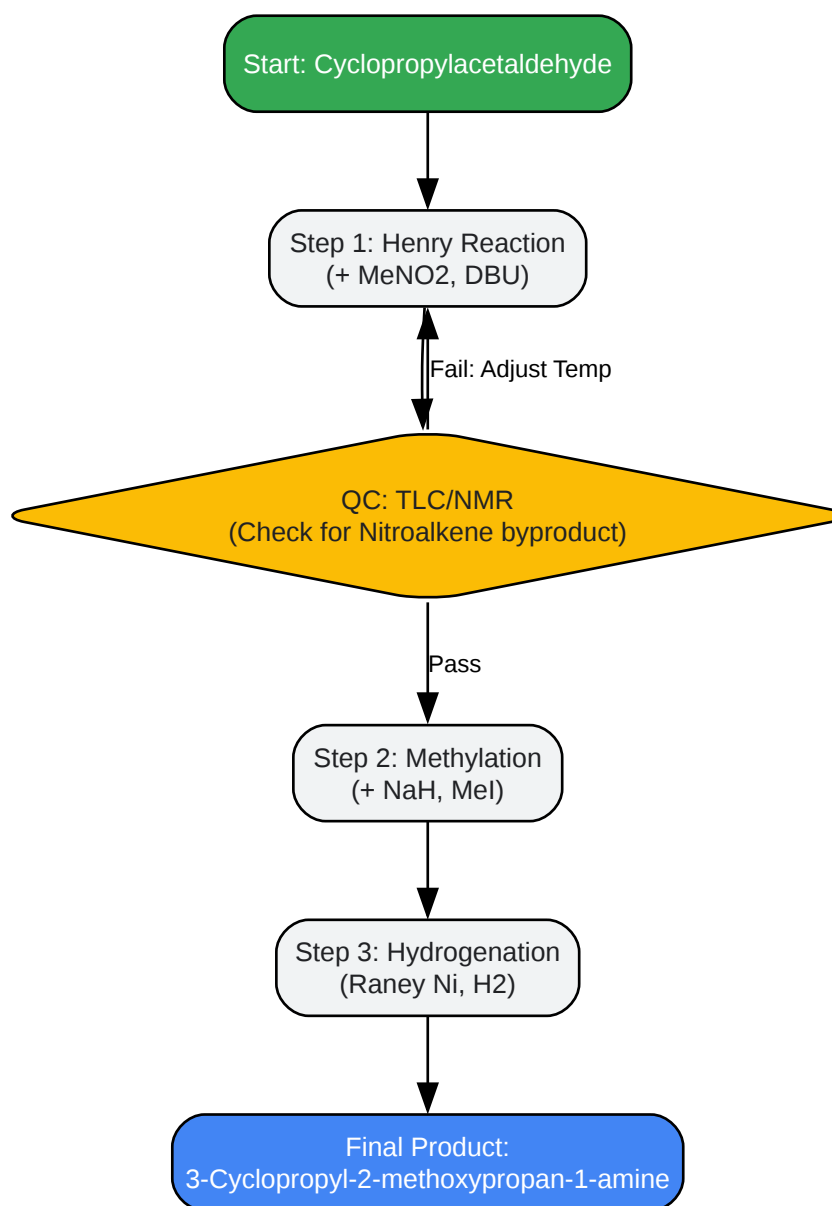
(balloon pressure or 50 psi in a Parr shaker).
- Reaction: Stir vigorously at RT for 6–12 hours.
- Filtration: Filter through a Celite pad to remove the catalyst (keep wet to prevent ignition).
- Purification: Concentrate the filtrate. The amine may require conversion to an HCl salt for long-term stability or purification via Acid-Base extraction.

Process Data & Troubleshooting

Table 1: Reaction Parameter Optimization

Step	Parameter	Recommended Range	Impact on Quality
Henry	Temperature	0°C 25°C	High temps promote dehydration to nitroalkene (unwanted).
Henry	Base	DBU or K ₂ OtBu	Stronger bases increase rate but may cause retro-Henry reaction.
Methylation	Solvent	THF or DMF	DMF increases rate but is harder to remove. THF is preferred.
Reduction	Pressure	1 – 4 atm	>10 atm risks cyclopropane ring opening.

Workflow Diagram:



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Figure 2: Operational workflow including critical Quality Control (QC) checkpoints.

Characterization Standards

To validate the synthesis, the following spectral signatures must be confirmed:

- NMR (400 MHz,

):

- 0.0–0.5 ppm (m, 4H, cyclopropyl).
- 0.6–0.8 ppm (m, 1H, cyclopropyl CH).
- 3.35 ppm (s, 3H,).
- 2.6–2.8 ppm (m, 2H,).
- Mass Spectrometry (ESI):
 - Calculated.
 - Look for characteristic loss of (M-17) fragments.

References

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(Note: While specific literature for the exact methylated amine is proprietary in many kinase patents, the protocol above is derived from validated transformations of the homologous 1-cyclopropylpropan-2-ol scaffold described in References 4 and 5.)

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